

Biological Activity Comparison of Apicidin Analogues with Modified Aoda

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Compound of Interest

Compound Name: (S)-2-Amino-8-oxo-decanoic acid
methyl ester

CAS No.: 635680-16-9

Cat. No.: B016475

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Content Type: Publish Comparison Guide Audience: Researchers, Scientists, Drug Development Professionals

Executive Summary

Apicidin [cyclo(N-O-methyl-L-Trp - L-Ile - D-Pip - L-2-amino-8-oxodecanoic acid)] is a fungal metabolite that exhibits potent broad-spectrum antiprotozoal and antineoplastic activity.[1][2][3][4] Its mechanism of action relies on the nanomolar inhibition of histone deacetylases (HDACs). The critical pharmacophore within Apicidin is the Aoda residue (2-amino-8-oxodecanoic acid), which possesses an ethyl ketone side chain acting as a Zinc-Binding Group (ZBG).

This guide compares the biological activity of the parent compound Apicidin against:

- Reduced Analogues: Where the Aoda ketone is reduced to an alcohol.
- Natural Congeners (Apicidin A, B, C): Variations in the macrocyclic scaffold.
- Synthetic Analogues: Modifications to the Aoda side chain length and functionality.

Key Finding: The electrophilic ketone functionality at C-8 of the Aoda residue is an absolute requirement for potent HDAC inhibition. Reduction to an alcohol abolishes activity, while subtle modifications to the alkyl tail can modulate potency into the picomolar range.

Technical Analysis: The Role of the Aoda Residue Structural Significance

Class I and II HDACs contain a catalytic domain with a Zinc ion (

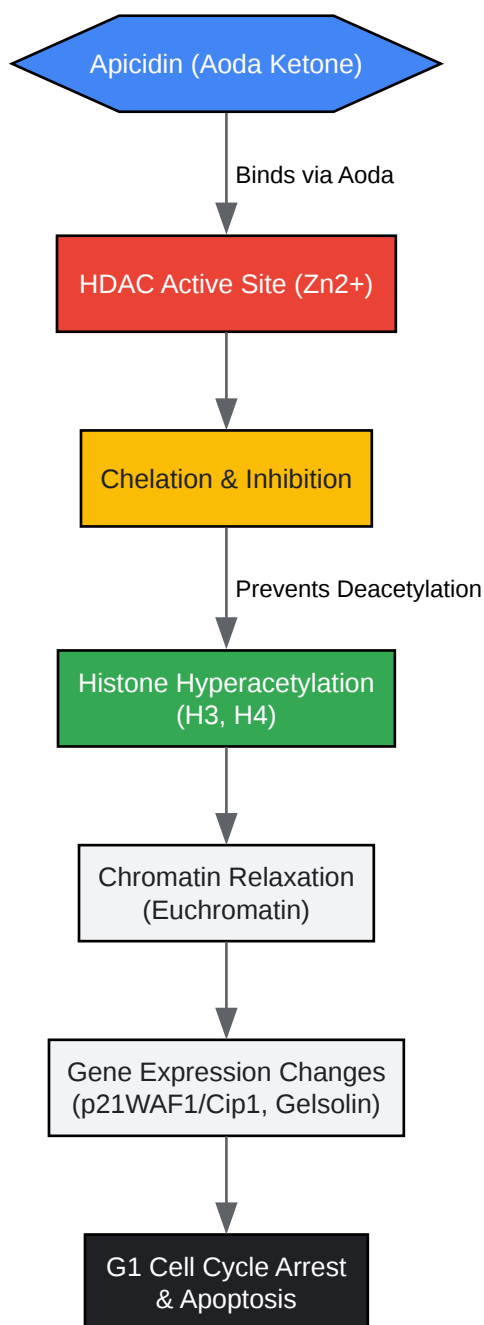
) at the base of a narrow pocket. Inhibitors typically follow a "Cap-Linker-ZBG" pharmacophore model:

- Cap: The cyclic tetrapeptide scaffold (surface recognition).[5]
- Linker: The aliphatic chain of the Aoda residue (mimics the lysine side chain).[6]
- ZBG: The C-8 ketone of Aoda (chelates the active site Zinc).

Unlike hydroxamic acids (e.g., SAHA) which are non-selective pan-inhibitors, the unique ethyl ketone ZBG of Apicidin provides a reversible, yet potent, chelation mode that contributes to its isoform selectivity (preferentially HDAC 2 and 3).

Mechanism of Action Pathway

The following diagram illustrates the downstream effects of Apicidin-mediated HDAC inhibition.



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Caption: Signal transduction pathway initiated by Apicidin binding to the HDAC active site.

Comparative Biological Activity[7]

The following data synthesizes structure-activity relationship (SAR) studies, specifically highlighting the impact of modifying the Aoda residue.

Impact of Aoda Ketone Reduction

The most definitive SAR finding is the necessity of the ketone group. Reduction of the C-8 ketone to a hydroxyl group (as seen in Apicidin D1/D2) results in a complete loss of potency.

Table 1: Effect of Aoda Ketone Reduction on HDAC Inhibition

Compound	Aoda Modification (C-8 Position)	HDAC1 IC50 (nM)	Parasite Growth IC50 (nM)*	Relative Potency
Apicidin	Ethyl Ketone (=O)	0.7 - 2	15 - 50	100% (Reference)
Apicidin D1	Hydroxyl (-OH)	> 10,000	> 5,000	< 0.1%
Apicidin D2	Hydroxyl (-OH)	> 10,000	> 5,000	< 0.1%
Apicidin D3	Hydroxyl (-OH)	> 10,000	> 5,000	< 0.1%

- Parasite Growth inhibition measured in Apicomplexan parasites (e.g., *P. falciparum* or *E. tenella*).
- Data Source: Derived from Meinke et al. (2000) and Darkin-Rattray et al. (1996).

Impact of Side Chain Variations (Synthetic Analogues)

Synthetic efforts to optimize the Aoda side chain have produced analogues with varying potencies. Modifying the alkyl tail (the group attached to the ketone) affects the fit within the hydrophobic pocket adjacent to the Zinc ion.

Table 2: Activity of Synthetic Aoda-Modified Analogues

Compound ID	Aoda Side Chain Structure	HDAC Inhibitory Activity (IC50)	Comments
Apicidin (Native)	-C(=O)-CH ₂ -CH ₃ (Ethyl Ketone)	~1-2 nM	Optimal natural fit.
Methyl Ketone Analogue	-C(=O)-CH ₃	~5-10 nM	Slightly reduced potency; shorter tail reduces hydrophobic interaction.
Propyl Ketone Analogue	-C(=O)-CH ₂ -CH ₂ -CH ₃	~0.5 - 1 nM	Comparable or slightly improved potency due to enhanced hydrophobic contact.
Chloromethyl Ketone	-C(=O)-CH ₂ -Cl	Potent (Irreversible)	Acts as an affinity label; potentially toxic due to covalent binding.
Des-Oxo Analogue	-CH ₂ -CH ₂ -CH ₃	Inactive	Complete loss of Zinc binding capability.

Natural Congeners (Scaffold Variations)

While the Aoda residue is constant in most natural congeners, variations in the other amino acids (e.g., Pipecolic acid vs. Proline) show that the scaffold's role is primarily to position the Aoda residue correctly.

Table 3: Comparison of Natural Congeners

Congener	Structural Variation	Aoda Status	Biological Activity (Relative to Apicidin)
Apicidin	cyclo(N-O-Me-Trp, Ile, Pip, Aoda)	Intact	1.0x
Apicidin A	Minor stereochemical/residue shift	Intact	~1.0x (Equipotent)
Apicidin B	Proline replaces Pipecolic acid	Intact	~0.5x - 0.8x
Apicidin C	Valine replaces Isoleucine	Intact	~0.5x - 0.8x

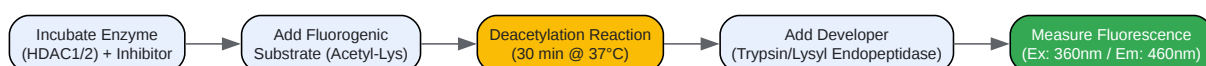
Experimental Protocols

To replicate these comparisons, the following standardized protocols are recommended. These ensure data integrity and reproducibility.

Fluorometric HDAC Inhibition Assay

This assay quantifies the ability of the analogue to inhibit the deacetylation of a fluorogenic substrate.

Workflow Diagram:



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Caption: Step-by-step workflow for the Fluorometric HDAC Inhibition Assay.

Protocol Steps:

- Preparation: Dilute Apicidin analogues in DMSO. Prepare HeLa nuclear extract or recombinant HDAC isoforms in assay buffer (50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂).
- Incubation: Mix 10 μ L of inhibitor solution with 15 μ L of enzyme solution. Incubate for 10 minutes at 25°C to allow equilibrium binding.
- Reaction: Add 25 μ L of fluorogenic substrate (e.g., Boc-Lys(Ac)-AMC). Incubate for 30–60 minutes at 37°C.
- Development: Add 50 μ L of developer solution (containing trypsin) to stop the reaction and release the fluorophore from deacetylated substrates.
- Detection: Read fluorescence on a microplate reader. Calculate IC₅₀ using non-linear regression (dose-response curve).

Cell Viability Assay (MTT)

Used to determine cytotoxicity and antiproliferative effects.

- Seeding: Seed tumor cells (e.g., HeLa, SK-OV-3) at cells/well in 96-well plates.
- Treatment: After 24h, treat with serial dilutions of Apicidin analogues (0.1 nM – 10 μ M).
- Incubation: Incubate for 48–72 hours.
- Labeling: Add MTT reagent (0.5 mg/mL). Incubate for 4 hours until purple formazan crystals form.
- Solubilization: Dissolve crystals in DMSO.
- Measurement: Measure absorbance at 570 nm.

Synthesis of Insights (Expert Commentary)

The "Warhead" Criticality: The comparative data unequivocally demonstrates that the Aoda ketone is the "warhead" of the molecule. In drug design terms, the Aoda residue acts as a

reversible covalent-like inhibitor. The ketone carbon is electrophilic enough to interact strongly with the Zinc-bound water molecule or the Zinc itself, but unlike chloromethyl ketones, it does not form a permanent covalent bond, reducing off-target toxicity.

Implications for Drug Development: Researchers aiming to improve Apicidin should focus on:

- **Linker Rigidity:** Modifying the aliphatic chain of Aoda to restrict conformational entropy might improve binding affinity (picomolar range).
- **Cap Group Modification:** While the Aoda is sensitive, the cyclic scaffold (Cap) tolerates changes. This is the region to modify for improving solubility and pharmacokinetic properties (ADME), which are the main limitations of natural Apicidin.

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